

comparative analysis of 4-tert-Butylbenzenesulfonamide and p-toluenesulfonic acid

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Compound of Interest

Compound Name: 4-tert-Butylbenzenesulfonamide

Cat. No.: B193189

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A Comparative Analysis of **4-tert-Butylbenzenesulfonamide** and p-Toluenesulfonic Acid for Researchers and Drug Development Professionals

This guide provides a detailed comparative analysis of **4-tert-Butylbenzenesulfonamide** and p-Toluenesulfonic acid, two structurally related aromatic sulfur compounds with distinctively different chemical properties and applications. This comparison aims to assist researchers, scientists, and drug development professionals in understanding the key differences and selecting the appropriate compound for their specific needs.

Physicochemical Properties

A summary of the key physicochemical properties of **4-tert-Butylbenzenesulfonamide** and p-Toluenesulfonic acid is presented below. These properties fundamentally influence their behavior in chemical reactions and biological systems.

Property	4-tert-Butylbenzenesulfonamide	p-Toluenesulfonic Acid
CAS Number	6292-59-7[1]	104-15-4 (anhydrous), 6192-52-5 (monohydrate)[2]
Molecular Formula	C ₁₀ H ₁₅ NO ₂ S[1][3]	C ₇ H ₈ O ₃ S[2][4]
Molecular Weight	213.3 g/mol [1][3]	172.20 g/mol (anhydrous), 190.22 g/mol (monohydrate)[2][4]
Appearance	White solid[1]	Colorless to white solid[2]
Melting Point	136-138°C[1][5][6]	38°C (anhydrous), 105-107°C (monohydrate)[2]
Boiling Point	337.2 ± 35.0°C (Predicted)[1][5]	140°C at 20 mmHg[2][7]
Solubility	Slightly soluble in chloroform, sparingly soluble in ethyl acetate.[1][5]	Soluble in water, alcohols, and other polar organic solvents.[2][8][9] Slightly soluble in hot benzene.[8]
Acidity (pKa)	10.22 ± 0.10 (Predicted)[1][5]	-2.8 (in water)[2]

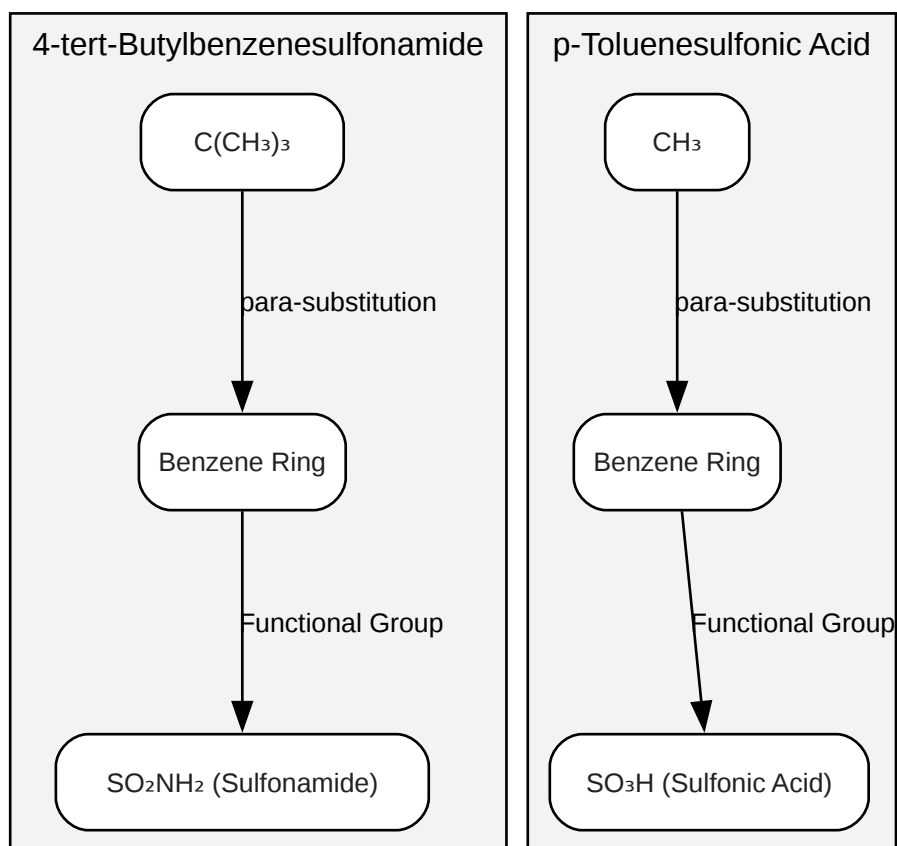
Chemical Structure and Reactivity

The primary difference between the two compounds lies in their functional groups: a sulfonamide (-SO₂NH₂) for **4-tert-Butylbenzenesulfonamide** and a sulfonic acid (-SO₃H) for p-Toluenesulfonic acid. This seemingly small difference results in vastly different chemical reactivity.

- **4-tert-Butylbenzenesulfonamide**: The sulfonamide group is generally considered non-acidic and is relatively stable.[1] The presence of the bulky tert-butyl group can sterically hinder reactions at the aromatic ring.[10] Its primary role is as a synthetic intermediate.[1][6]
- p-Toluenesulfonic acid (PTSA): The sulfonic acid group makes PTSA a strong organic acid, with a pKa comparable to that of mineral acids like sulfuric acid.[2][11][12] It is about one

million times stronger than benzoic acid.[2][11] This high acidity makes it an excellent catalyst for a wide range of organic reactions.[13][14] The tosyl group ($\text{CH}_3\text{C}_6\text{H}_4\text{SO}_2^-$) is an excellent leaving group, making tosylate esters useful in nucleophilic substitution and elimination reactions.[2]

Structural Comparison



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Caption: Structural comparison of the two compounds.

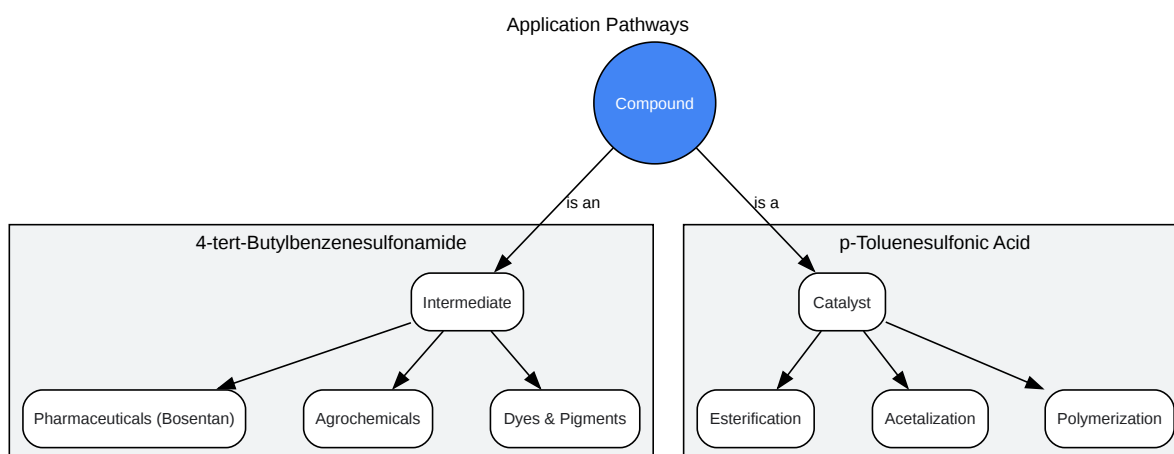
Applications

The differing reactivity profiles of these two compounds lead to distinct applications in research and industry.

- **4-tert-Butylbenzenesulfonamide:** This compound is primarily used as a building block or intermediate in the synthesis of more complex molecules.[6] A notable application is in the pharmaceutical industry as an intermediate and a degradation impurity of the endothelin

receptor antagonist Bosentan, which is used to treat pulmonary arterial hypertension.[1][5] It is also utilized in the development of agrochemicals and as an intermediate in the manufacture of dyes and pigments.[6]

- p-Toluenesulfonic acid: PTSA is widely employed as a strong, organic-soluble acid catalyst in a vast array of organic reactions.[2][13] These include esterification, acetalization, transesterification, and polymerization reactions.[2][15] Its use as a solid, non-corrosive, and easily handleable acid makes it a favorable alternative to mineral acids in many synthetic processes.[11][14] It also serves as an intermediate in the production of pharmaceuticals, dyes, and pigments.[11][15]



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Caption: Primary applications of each compound.

Experimental Protocols

Detailed methodologies for the synthesis of each compound are outlined below.

Synthesis of 4-tert-Butylbenzenesulfonamide

This protocol describes the synthesis of **4-tert-Butylbenzenesulfonamide** from 4-(tert-butyl)benzenesulfonyl chloride.

Materials:

- 4-(tert-butyl)benzenesulfonyl chloride
- Dichloromethane
- Concentrated ammonia

Procedure:

- A solution of 4-(tert-butyl)benzenesulfonyl chloride (2.30 g, 10.0 mmol) in dichloromethane (100 mL) is added to a 500 mL round-bottom flask at 0°C.[5]
- Concentrated ammonia (50 mL, 100 mmol, 10 equivalents) is slowly added to the flask.[5]
- The reaction mixture is allowed to gradually warm to room temperature and is stirred continuously for 20 hours.[5]
- Upon completion of the reaction, the solvent is removed by evaporation under reduced pressure.[5]
- The resulting slurry is filtered through a Büchner funnel to yield 4-(tert-butyl)benzenesulfonamide as a white solid (1.60 g, 75% yield).[5]

Industrial Preparation of p-Toluenesulfonic Acid

The industrial-scale preparation of p-Toluenesulfonic acid involves the sulfonation of toluene.

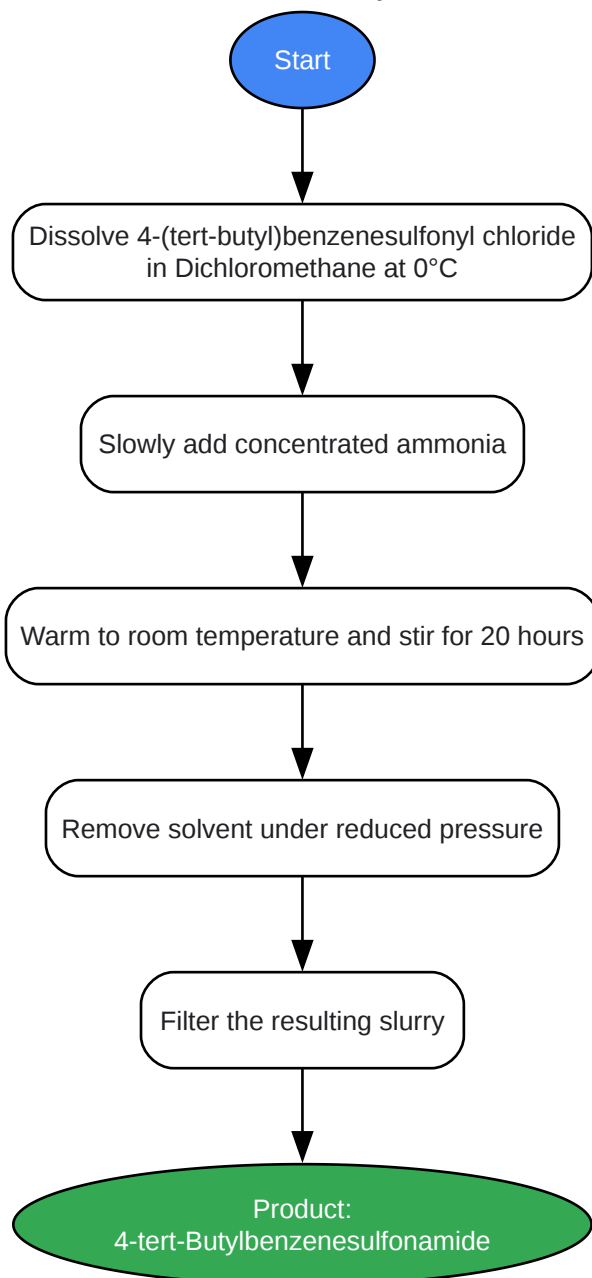
Materials:

- Toluene
- Concentrated sulfuric acid

Procedure:

- Toluene is reacted with concentrated sulfuric acid.
- The reaction mixture is heated to facilitate the electrophilic aromatic substitution reaction, where the sulfonic acid group is introduced onto the toluene ring, primarily at the para position due to the directing effect of the methyl group.
- Common impurities from this process include benzenesulfonic acid and residual sulfuric acid.[\[2\]](#)
- Purification can be achieved by recrystallization from a concentrated aqueous solution, followed by azeotropic drying with toluene to remove water.[\[2\]](#)

Synthesis Workflow for 4-tert-Butylbenzenesulfonamide



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Caption: Experimental workflow for the synthesis.

Safety and Handling

- **4-tert-Butylbenzenesulfonamide:** This compound may be harmful if swallowed and can cause skin and serious eye irritation.^{[3][10]}

- p-Toluenesulfonic acid: As a strong acid, it is corrosive and can cause irritation to the skin, eyes, and mucous membranes.[8][12] Ingestion can cause irritation of the mouth and stomach.[16]

It is imperative to handle both chemicals with appropriate personal protective equipment in a well-ventilated area.

Conclusion

In summary, while **4-tert-Butylbenzenesulfonamide** and p-Toluenesulfonic acid share a common benzenesulfonyl core, their differing functional groups and alkyl substituents dictate their distinct chemical identities and applications. **4-tert-Butylbenzenesulfonamide** serves as a crucial intermediate in the synthesis of pharmaceuticals like Bosentan, whereas p-Toluenesulfonic acid is a versatile and widely used strong acid catalyst in organic synthesis. A thorough understanding of their unique properties is essential for their effective and safe utilization in research and development.

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